

Application Notes and Protocols for Casuarictin Extraction and Purification from *Laguncularia racemosa*

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Compound of Interest

Compound Name: *Casuarictin*

Cat. No.: *B1680760*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Casuarictin is a hydrolyzable ellagitannin found in various plant species, including the white mangrove, *Laguncularia racemosa*. This document provides detailed protocols for the extraction and purification of **casuarictin** from *L. racemosa* leaves. Additionally, it outlines the known biological activities of **casuarictin**, with a focus on its anti-inflammatory and antioxidant properties, and provides visual representations of the experimental workflow and associated signaling pathways. **Casuarictin** has garnered significant interest due to its potential therapeutic applications, including anti-inflammatory, antioxidant, and antimicrobial effects.

Data Presentation

While specific yields of **casuarictin** from *Laguncularia racemosa* are not extensively reported in a single source, the following table summarizes typical parameters and expected outcomes based on general ellagitannin extraction methodologies and specific studies on *L. racemosa*.

Parameter	Value/Range	Reference/Note
Starting Material	Dried, powdered leaves of <i>Laguncularia racemosa</i>	
Initial Extraction Solvent	Methanol (MeOH)	
Solvent-to-Solid Ratio	10:1 (v/w) (typical)	General phytochemical extraction principle
Extraction Method	Maceration or Soxhlet extraction	General phytochemical extraction principle
Initial Extract Yield	29.4 g from 1 kg of dried leaves (example)	
Liquid-Liquid Partitioning	n-Butanol (n-BuOH) and Ethyl Acetate (EtOAc)	
Purification Method	Sephadex LH-20 Column Chromatography	
Final Purity	High purity, suitable for biological assays	

Experimental Protocols

Protocol 1: Extraction and Initial Fractionation of Casuarictin

This protocol describes the initial extraction of crude phenolics from *L. racemosa* leaves and their subsequent fractionation.

Materials:

- Dried leaves of *Laguncularia racemosa*
- Methanol (ACS grade)
- n-Butanol (ACS grade)

- Ethyl Acetate (ACS grade)
- Deionized water
- Grinder or mill
- Large glass container with a lid for maceration
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